

CAS number and IUPAC nomenclature for Cyclooctanecarbaldehyde hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclooctanecarbaldehyde hydrate

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In-Depth Technical Guide to Cyclooctanecarbaldehyde Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cyclooctanecarbaldehyde Hydrate**, a derivative of the saturated bicyclic aldehyde, cyclooctanecarbaldehyde. This document collates available chemical data, discusses its formation, and provides generalized experimental concepts relevant to its study.

Chemical Identity and Nomenclature

Cyclooctanecarbaldehyde hydrate is the gem-diol form of cyclooctanecarbaldehyde. While the aldehyde exists in equilibrium with its hydrate in the presence of water, the hydrate form can be a distinct chemical entity.

- IUPAC Nomenclature: cyclooctanecarbaldehyde;hydrate
- Systematic IUPAC Name: Cyclooctylmethane-1,1-diol
- CAS Number: 2227107-84-6[1][2][3]
- Molecular Formula: C₉H₁₈O₂[1]

For comparison, the anhydrous form is identified as:

- IUPAC Nomenclature: Cyclooctanecarbaldehyde[4]
- CAS Number: 6688-11-5[4]
- Molecular Formula: C₉H₁₆O[4]

Physicochemical Data

Specific experimental data for **Cyclooctanecarbaldehyde hydrate** is not widely available in published literature. The following table summarizes known data for the hydrate and its corresponding anhydrous aldehyde for comparative purposes.

Property	Cyclooctanecarbaldehyde Hydrate	Cyclooctanecarbaldehyde (Anhydrous)
CAS Number	2227107-84-6[1][2][3]	6688-11-5[4]
Molecular Formula	C ₉ H ₁₈ O ₂ [1]	C ₉ H ₁₆ O[4]
Molecular Weight	158.24 g/mol	140.22 g/mol [4]
Boiling Point	No data available	161 - 163 °C
Density	No data available	0.926 g/cm ³ at 25 °C
Storage Conditions	Inert atmosphere, store in freezer, under -20°C[1]	No specific data

Experimental Protocols

General Synthesis of Aldehyde Hydrates

The formation of an aldehyde hydrate is typically achieved through the nucleophilic addition of water to the carbonyl group of the aldehyde. This reaction is reversible and can be catalyzed by either acid or base.[5][6][7][8][9]

Materials:

- Cyclooctanecarbaldehyde
- Deionized water
- Acid or base catalyst (e.g., HCl or NaOH)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent (e.g., diethyl ether or dichloromethane)

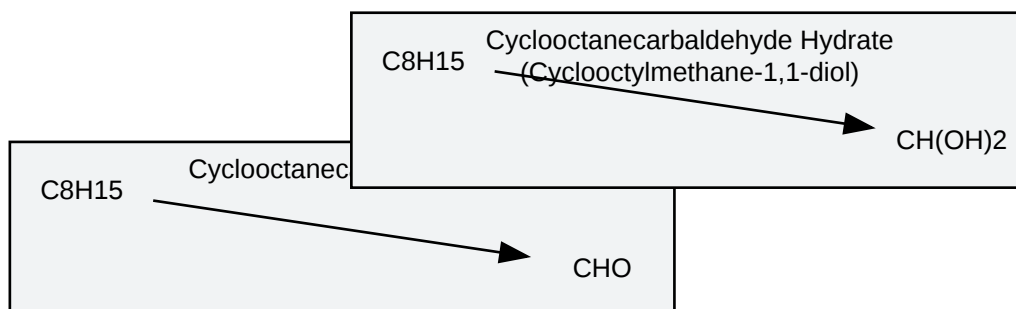
Procedure (General Guideline):

- Dissolve a known quantity of cyclooctanecarbaldehyde in an appropriate organic solvent.
- Add an excess of deionized water to the solution.
- To catalyze the reaction, a catalytic amount of acid (e.g., a few drops of concentrated HCl) or base (e.g., a few drops of 1M NaOH) can be added. The choice of catalyst may depend on the stability of the aldehyde.
- Stir the biphasic mixture vigorously for a period of time to facilitate the hydration reaction at the interface of the two layers. The reaction time can vary depending on the reactivity of the aldehyde.
- After the reaction period, separate the organic layer.
- Wash the organic layer with brine to remove the catalyst and excess water.
- Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- The solvent can be removed under reduced pressure to yield the product. The extent of hydration in the resulting product will depend on the equilibrium position.

Visualized Signaling Pathways and Workflows

Chemical Structures

The following diagrams illustrate the chemical structures of cyclooctanecarbaldehyde and its hydrate form, cyclooctylmethane-1,1-diol.



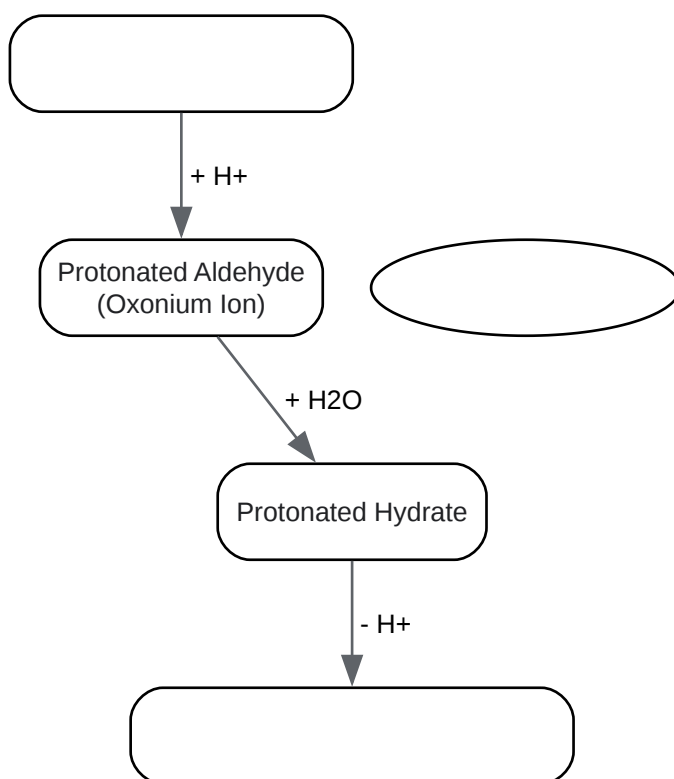
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Caption: Structures of Cyclooctanecarbaldehyde and its Hydrate.

Hydrate Formation Mechanism

The formation of the gem-diol from the aldehyde is a reversible nucleophilic addition reaction. The mechanism can be catalyzed by either an acid or a base.

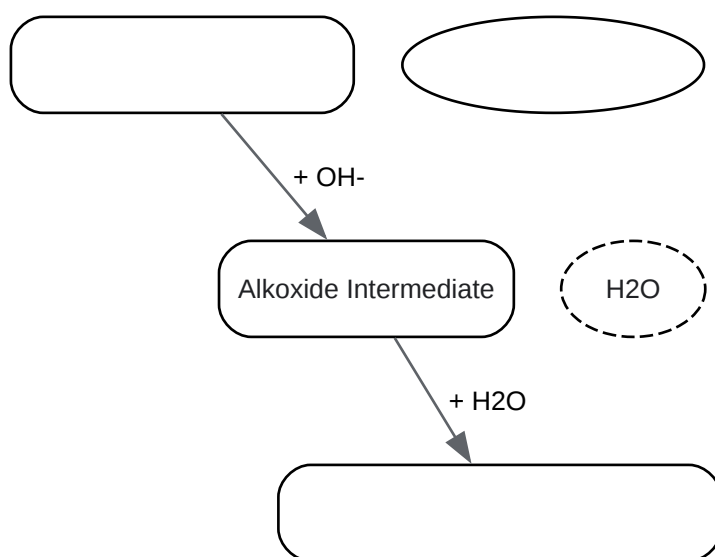
Acid-Catalyzed Hydration



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Caption: Acid-Catalyzed Hydration of Cyclooctanecarbaldehyde.

Base-Catalyzed Hydration



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Caption: Base-Catalyzed Hydration of Cyclooctanecarbaldehyde.

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- To cite this document: BenchChem. [CAS number and IUPAC nomenclature for Cyclooctanecarbaldehyde hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1654357#cas-number-and-iupac-nomenclature-for-cyclooctanecarbaldehyde-hydrate]

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